

# Spectroscopic data for 1,4,5,8-Tetrahydronaphthalene (NMR, IR, Mass Spec)

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## Compound of Interest

Compound Name: 1,4,5,8-Tetrahydronaphthalene

Cat. No.: B1617624

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An In-depth Technical Guide to the Spectroscopic Data of **1,4,5,8-Tetrahydronaphthalene**

This guide provides a comprehensive overview of the spectroscopic data for **1,4,5,8-tetrahydronaphthalene** (CAS No. 493-04-9), tailored for researchers, scientists, and professionals in drug development.<sup>[1][2]</sup> The document details Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols for their acquisition.

## Spectroscopic Data

The following sections present the key spectroscopic data for **1,4,5,8-tetrahydronaphthalene** in a structured format to facilitate analysis and comparison.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for elucidating the structure of organic molecules.<sup>[3][4]</sup>

### <sup>1</sup>H NMR Spectroscopy Data

Proton NMR (<sup>1</sup>H NMR) provides information about the chemical environment and connectivity of hydrogen atoms in a molecule.<sup>[5][6]</sup>

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
5.79	s	4H	Vinyl protons (C2, C3, C6, C7)
2.72	s	8H	Allylic protons (C1, C4, C5, C8)

Note: Data sourced from publicly available spectral databases. The spectrum is simple due to the high symmetry of the molecule.

#### <sup>13</sup>C NMR Spectroscopy Data

Carbon-13 NMR (<sup>13</sup>C NMR) provides information about the carbon framework of a molecule.[\[5\]](#)  
[\[7\]](#)

Chemical Shift ( $\delta$ ) ppm	Assignment
135.0	Aromatic carbons (C4a, C8a)
126.0	Vinyl carbons (C2, C3, C6, C7)
26.0	Allylic carbons (C1, C4, C5, C8)

Note: Data sourced from publicly available spectral databases.[\[7\]](#) The symmetry of the molecule results in a spectrum with only three distinct signals.

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
3020	Medium	=C-H stretch (vinyllic)
2920, 2850	Strong	C-H stretch (aliphatic)
1650	Medium	C=C stretch (alkene)
1450	Medium	CH <sub>2</sub> bend (scissoring)

Note: Data corresponds to the gas-phase IR spectrum.<sup>[11]</sup> The presence of both sp<sup>2</sup> and sp<sup>3</sup> C-H stretches is a key feature.

## Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions to identify and quantify molecules.<sup>[12][13]</sup> The molecular weight of **1,4,5,8-tetrahydronaphthalene** is 132.20 g/mol .<sup>[14][15]</sup>

Mass-to-Charge Ratio (m/z)	Relative Intensity	Assignment
132	High	[M] <sup>+</sup> (Molecular ion)
117	Medium	[M-CH <sub>3</sub> ] <sup>+</sup>
91	High	[C <sub>7</sub> H <sub>7</sub> ] <sup>+</sup> (Tropylium ion)
78	Medium	[C <sub>6</sub> H <sub>6</sub> ] <sup>+</sup> (Benzene)

Note: Data obtained from electron ionization (EI) mass spectrometry.<sup>[14][16]</sup> The fragmentation pattern is characteristic of molecules with benzylic and allylic positions.

## Experimental Protocols

The following are generalized protocols for the acquisition of the spectroscopic data presented above. Instrument-specific parameters may require optimization.

## NMR Spectroscopy Protocol

A systematic approach using various NMR experiments is crucial for accurate structure elucidation.[3]

- **Sample Preparation:** Dissolve 5-10 mg of purified **1,4,5,8-tetrahydronaphthalene** in 0.5-0.7 mL of a deuterated solvent, such as chloroform-d ( $\text{CDCl}_3$ ). [17] Filter the solution into a clean NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard. [17]
- **Data Acquisition:** Acquire  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra on a high-resolution NMR spectrometer. For  $^{13}\text{C}$  NMR, Distortionless Enhancement by Polarization Transfer (DEPT) experiments can be used to differentiate between  $\text{CH}$ ,  $\text{CH}_2$ , and  $\text{CH}_3$  groups. [7]
- **Data Processing:** Process the raw data by applying Fourier transformation, phase correction, and baseline correction.
- **Spectral Analysis:** Integrate the signals in the  $^1\text{H}$  NMR spectrum to determine the relative number of protons. Analyze the chemical shifts, multiplicities, and coupling constants to assign the signals to the respective nuclei in the molecule.

## IR Spectroscopy Protocol

The thin solid film method is a common technique for obtaining the IR spectrum of a solid compound. [18]

- **Sample Preparation:** Dissolve a small amount (approx. 50 mg) of **1,4,5,8-tetrahydronaphthalene** in a few drops of a volatile solvent like methylene chloride or acetone. [18]
- **Film Deposition:** Place a drop of the solution onto a clean, transparent salt plate (e.g.,  $\text{NaCl}$ ). Allow the solvent to evaporate completely, leaving a thin solid film of the compound on the plate. [18]
- **Data Acquisition:** Place the salt plate in the sample holder of an FT-IR spectrometer and acquire the spectrum.
- **Spectral Analysis:** Identify the characteristic absorption bands and assign them to the corresponding functional groups and vibrational modes in the molecule. [19]

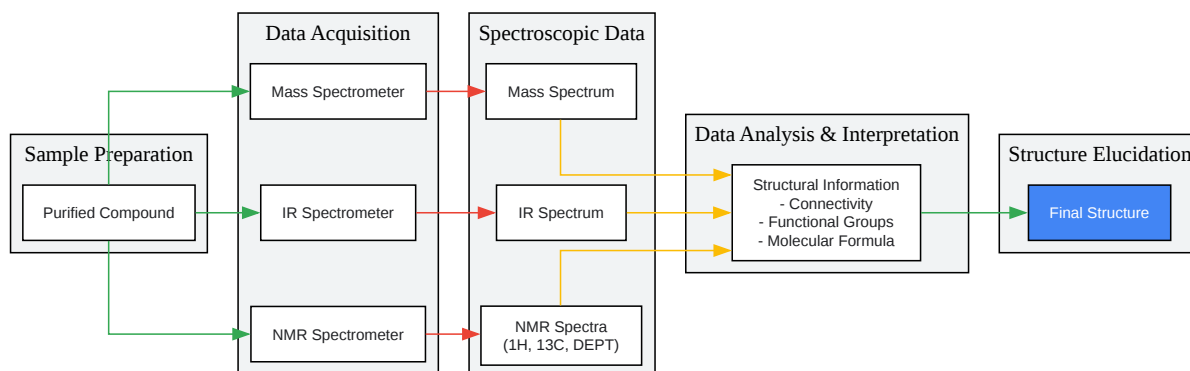
## Mass Spectrometry Protocol

Electron ionization (EI) is a common method for analyzing small organic molecules by mass spectrometry.<sup>[20]</sup><sup>[21]</sup>

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, where it is vaporized in a vacuum.<sup>[20]</sup>
- **Ionization:** Bombard the gaseous molecules with a high-energy electron beam. This process removes an electron from the molecule, generating a positively charged molecular ion ( $[M]^+$ ) and causing fragmentation into smaller charged ions.<sup>[21]</sup>
- **Mass Analysis:** Accelerate the ions and pass them through a magnetic field. The ions are deflected according to their mass-to-charge ratio ( $m/z$ ).<sup>[21]</sup>
- **Detection:** The deflected ions are detected, and a mass spectrum is generated by plotting the relative abundance of ions against their  $m/z$  ratio.<sup>[21]</sup>
- **Data Interpretation:** Analyze the mass of the molecular ion to determine the molecular weight of the compound. Interpret the fragmentation pattern to gain further structural information.

## Visualization of Spectroscopic Workflow

The following diagram illustrates the logical workflow for the structural elucidation of an organic compound using spectroscopic methods.



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Caption: A logical workflow for the elucidation of molecular structures using spectroscopic techniques.

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- To cite this document: BenchChem. [Spectroscopic data for 1,4,5,8-Tetrahydronaphthalene (NMR, IR, Mass Spec)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1617624#spectroscopic-data-for-1-4-5-8-tetrahydronaphthalene-nmr-ir-mass-spec]

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